

7-Hydroxynaphthalene-1-carbonitrile: A Technical Overview of Chemical Properties

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Compound of Interest

Compound Name: 7-Hydroxynaphthalene-1-carbonitrile

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Abstract

7-Hydroxynaphthalene-1-carbonitrile is a bifunctional aromatic compound containing both a hydroxyl and a nitrile group attached to a naphthalene core. This structure suggests potential applications in medicinal chemistry and materials science, where it can serve as a versatile building block for more complex molecules. This technical guide provides a summary of the currently available chemical and physical properties of **7-Hydroxynaphthalene-1-carbonitrile**. However, it is important to note that detailed experimental protocols for its synthesis, purification, and comprehensive spectral characterization are not extensively reported in publicly accessible literature. Similarly, information regarding its specific reactivity, stability under various conditions, and biological activity, including any involvement in signaling pathways, is limited.

Chemical and Physical Properties

The fundamental chemical and physical properties of **7-Hydroxynaphthalene-1-carbonitrile** are summarized in the table below. These data are compiled from various chemical supplier databases and computational predictions.

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ NO	[1]
Molecular Weight	169.18 g/mol	[1]
CAS Number	19307-13-2	[1]
Appearance	White to off-white solid	[1]
Melting Point	195-196 °C	[1]
Boiling Point (Predicted)	383.1 ± 15.0 °C at 760 mmHg	[1]
Density (Predicted)	1.28 ± 0.1 g/cm ³	[1]
pKa (Predicted)	8.37 ± 0.40	[1]

Spectral Data

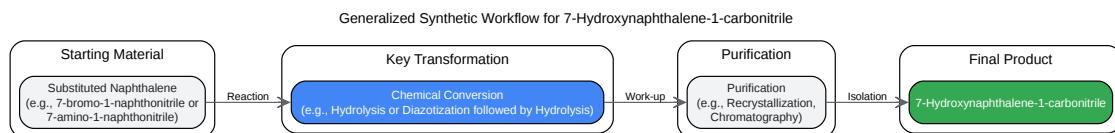
Comprehensive, experimentally verified spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **7-Hydroxynaphthalene-1-carbonitrile** are not readily available in the public domain. The search results frequently contain data for the isomeric 7-Hydroxynaphthalene-2-carbonitrile, and care must be taken to avoid confusion. Researchers investigating this compound would need to perform their own spectral analysis for structural confirmation and characterization.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and purification of **7-Hydroxynaphthalene-1-carbonitrile** are not explicitly described in the surveyed literature. However, general synthetic strategies for related hydroxynaphthonitriles can be inferred. One plausible approach is the hydrolysis of a corresponding bromo or amino precursor.

General Synthetic Approach (Hypothetical)

A potential synthetic route to **7-Hydroxynaphthalene-1-carbonitrile** could involve a multi-step process starting from a suitable naphthalene derivative. The following workflow illustrates a generalized synthetic pathway.



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Caption: A generalized workflow for the synthesis of **7-Hydroxynaphthalene-1-carbonitrile**.

Note: This represents a conceptual pathway. The specific reagents, reaction conditions (temperature, pressure, catalysts), and purification methods would require experimental development and optimization.

Reactivity and Stability

Information regarding the specific reactivity and stability of **7-Hydroxynaphthalene-1-carbonitrile** is scarce. Based on its functional groups, the following reactivity profile can be anticipated:

- **Hydroxyl Group:** The phenolic hydroxyl group is expected to be acidic and can undergo reactions typical of phenols, such as etherification, esterification, and electrophilic aromatic substitution.
- **Nitrile Group:** The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine. It can also participate in cycloaddition reactions.
- **Naphthalene Core:** The aromatic ring system is susceptible to electrophilic substitution reactions. The directing effects of the hydroxyl and nitrile groups will influence the position of substitution.

Stability data, including degradation pathways and storage conditions, are not well-documented. As a general precaution for phenolic compounds, storage in a cool, dark, and dry place is recommended to prevent oxidation and degradation.

Biological Activity and Signaling Pathways

There is a lack of published research on the biological activity of **7-Hydroxynaphthalene-1-carbonitrile**. Consequently, no information is available regarding its interactions with biological targets or its involvement in any signaling pathways. Researchers in drug discovery may find this compound to be a novel scaffold for exploring various therapeutic areas, but any biological effects would need to be determined through primary screening and subsequent pharmacological studies.

Safety and Handling

Based on available safety data sheets for similar compounds, **7-Hydroxynaphthalene-1-carbonitrile** should be handled with care. The following is a summary of potential hazards and recommended precautions:

- Hazards: May be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation.
- Precautions: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust. Wash hands thoroughly after handling.

Conclusion

7-Hydroxynaphthalene-1-carbonitrile is a chemical compound with potential for further exploration in various scientific disciplines. This guide provides a summary of its known chemical and physical properties. However, the significant gaps in the publicly available literature concerning detailed experimental protocols, comprehensive spectral data, and biological activity highlight the need for further research to fully characterize this molecule and unlock its potential applications. Researchers are encouraged to perform their own detailed analyses to validate the properties and explore the reactivity of this compound.

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References

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